

A Comprehensive Technical Guide to 2,5-Dimethylpyrrole

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Compound of Interest

Compound Name: 1H-Pyrrole, dimethyl-

Cat. No.: B15472061

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of 2,5-dimethylpyrrole, a significant heterocyclic organic compound. It covers its fundamental chemical identity, physicochemical properties, and established synthesis protocols. This document is intended to serve as a valuable resource for professionals in research and development, particularly in the fields of organic synthesis and medicinal chemistry.

Chemical Identity

The nomenclature and molecular structure of 2,5-dimethylpyrrole are foundational to its chemistry.

- IUPAC Name: 2,5-dimethyl-1H-pyrrole^{[1][2]}
- Chemical Formula: C₆H₉N^{[1][2][3][4][5]}

Physicochemical Properties

A summary of the key quantitative properties of 2,5-dimethylpyrrole is presented in the table below. This data is essential for its application in experimental settings.

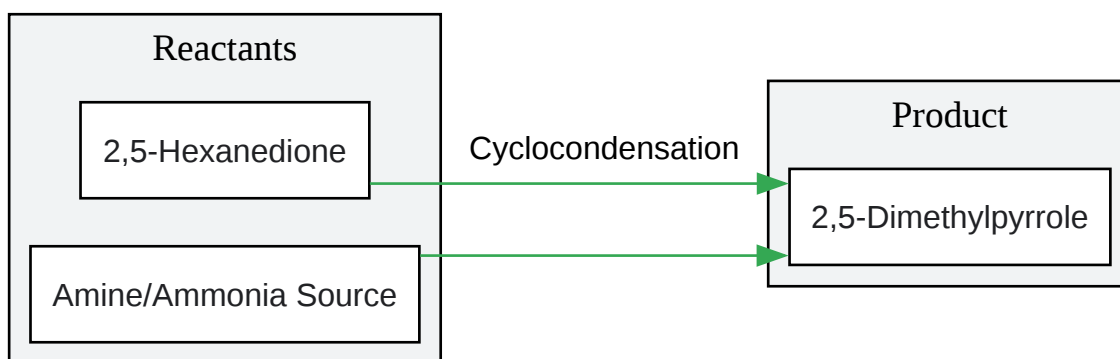
Property	Value
Molecular Weight	95.14 g/mol [1][4]
Density	0.935 g/mL at 25 °C[3][4][6]
Boiling Point	165 °C at 740 mmHg[3][4][6]
Melting Point	6.5 - 9 °C[3][7]
Flash Point	54 °C (129.2 °F) - closed cup[6][8]
Refractive Index	1.505 at 20 °C[3][4][6]
Water Solubility	Insoluble[3]
Appearance	Colorless to yellowish oily liquid[3]

Synthesis of 2,5-Dimethylpyrrole: The Paal-Knorr Pyrrole Synthesis

The most common and established method for the synthesis of 2,5-dimethylpyrrole is the Paal-Knorr synthesis. This reaction involves the cyclization of a 1,4-dicarbonyl compound, in this case, 2,5-hexanedione (acetonylacetone), with an amine or ammonia.

3.1. General Reaction Scheme

The fundamental transformation in the Paal-Knorr synthesis of 2,5-dimethylpyrrole is the reaction of 2,5-hexanedione with an ammonia source, leading to the formation of the pyrrole ring through a condensation reaction.



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General scheme of the Paal-Knorr pyrrole synthesis.

3.2. Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of 2,5-dimethylpyrrole from acetonylacetone and ammonium carbonate.

Materials:

- Acetonylacetone (2,5-hexanedione)
- Ammonium carbonate
- Chloroform
- Anhydrous calcium chloride
- Nitrogen gas

Equipment:

- 500-cc Erlenmeyer flask
- Air-cooled reflux condenser
- Water-cooled reflux condenser
- Oil bath
- Separatory funnel
- Distillation apparatus (modified Claisen flask)

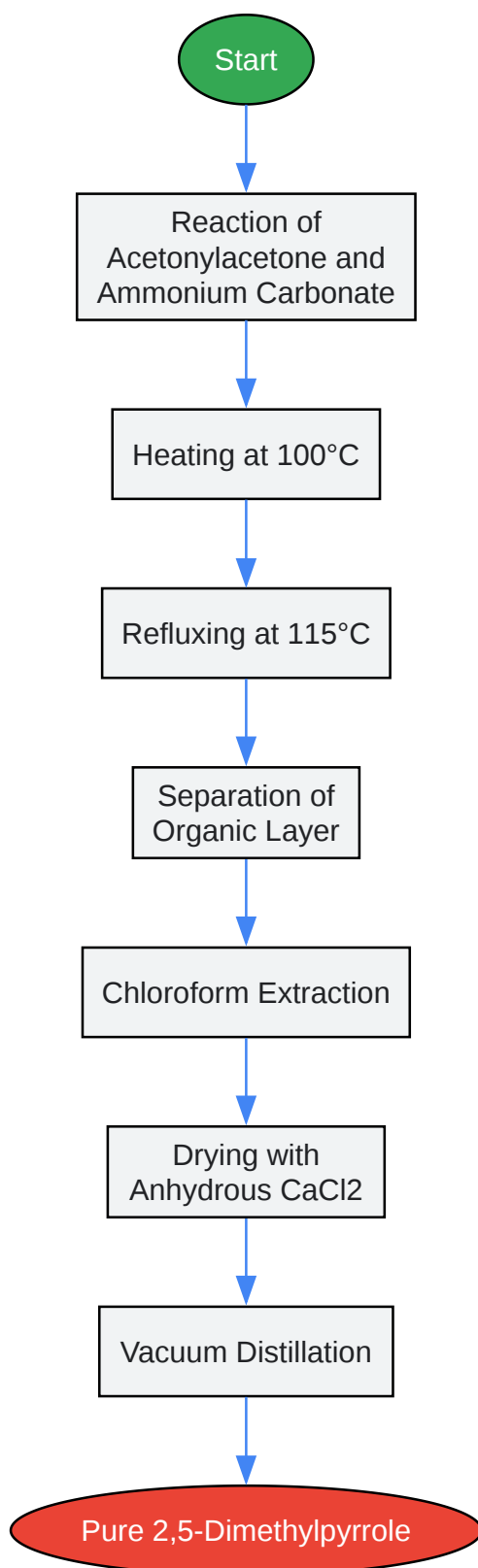
Procedure:

- In a 500-cc Erlenmeyer flask equipped with an air-cooled reflux condenser, combine 100 g (0.88 mole) of acetonylacetone and 200 g (1.75 moles) of ammonium carbonate.[9]

- Heat the mixture in an oil bath at 100°C until the effervescence ceases, which typically takes 60 to 90 minutes.^[9]
- Replace the air-cooled condenser with a water-cooled condenser and reflux the mixture gently at a bath temperature of 115°C for an additional 30 minutes.^[9]
- After cooling the mixture, separate the upper yellow layer containing the pyrrole.^[9]
- Extract the lower aqueous layer with 15 cc of chloroform and add this extract to the crude pyrrole.
- Dry the combined organic layers over anhydrous calcium chloride in a container that has been flushed with nitrogen.^[9]
- Transfer the dried material to a modified Claisen flask for distillation.
- Distill off the chloroform under reduced pressure.
- Collect the 2,5-dimethylpyrrole fraction at 51–53°C/8 mm or 78–80°C/25 mm.^[9]

3.3. Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis and purification of 2,5-dimethylpyrrole.



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Workflow for the synthesis of 2,5-dimethylpyrrole.

Applications in Research and Development

2,5-Dimethylpyrrole serves as a crucial intermediate in various organic syntheses.[3] It is a building block for the creation of more complex molecules, including pharmaceuticals and agrochemicals.[5] The pyrrole moiety is a core structure in numerous biologically active compounds. Additionally, 2,5-dimethylpyrrole can be used as a protecting group for primary amines in multi-step syntheses.[10] Its derivatives are also investigated for their potential as ligands in coordination chemistry.

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